

Boiling and melting point of 1,8-Dioxacyclotetradecane-2,9-dione

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Compound of Interest

Compound Name: 1,8-Dioxacyclotetradecane-2,9-dione

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In-Depth Technical Guide: 1,8-Dioxacyclotetradecane-2,9-dione

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physicochemical properties of **1,8-Dioxacyclotetradecane-2,9-dione**, including its boiling and melting points. It further details a plausible synthetic pathway and a key experimental workflow involving this class of macrocyclic esters.

Physicochemical Properties

The known quantitative data for **1,8-Dioxacyclotetradecane-2,9-dione** is summarized in the table below. These properties are crucial for understanding the compound's behavior in various experimental and physiological conditions.

Property	Value	Source
Melting Point	112 °C	[1]
Boiling Point	442.1 ± 38.0 °C (Predicted)	[1]
Molecular Formula	C ₁₂ H ₂₀ O ₄	
Molecular Weight	228.28 g/mol	[1]

Experimental Protocols

While specific experimental documentation for the determination of the boiling and melting points of **1,8-Dioxacyclotetradecane-2,9-dione** is not readily available in the public domain, standard laboratory procedures are applicable.

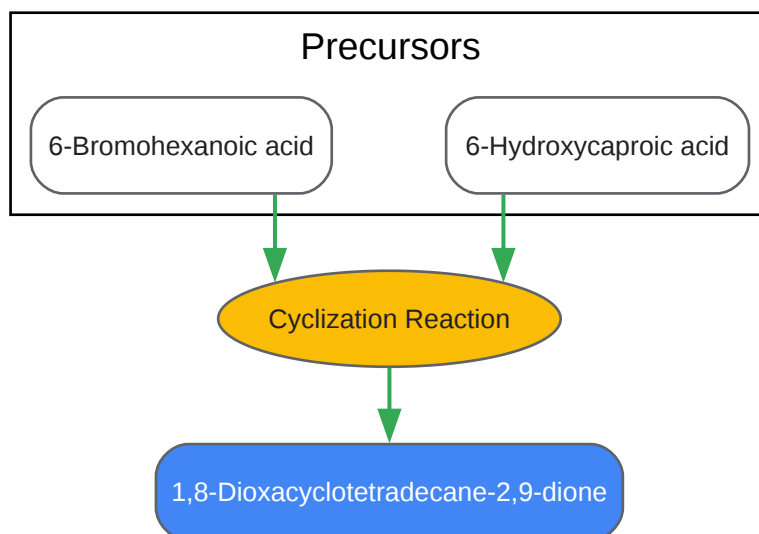
Melting Point Determination:

A standard method for determining the melting point of a solid compound like **1,8-Dioxacyclotetradecane-2,9-dione** involves using a melting point apparatus. A small, powdered sample of the crystalline solid is packed into a capillary tube and placed in the apparatus. The sample is heated at a controlled rate, and the temperature range from which the substance begins to melt to when it is completely liquid is recorded as the melting point.

Synthesis and Polymerization Workflows

The following diagrams illustrate a plausible synthesis route for **1,8-Dioxacyclotetradecane-2,9-dione** and a significant experimental workflow in which it can be utilized.

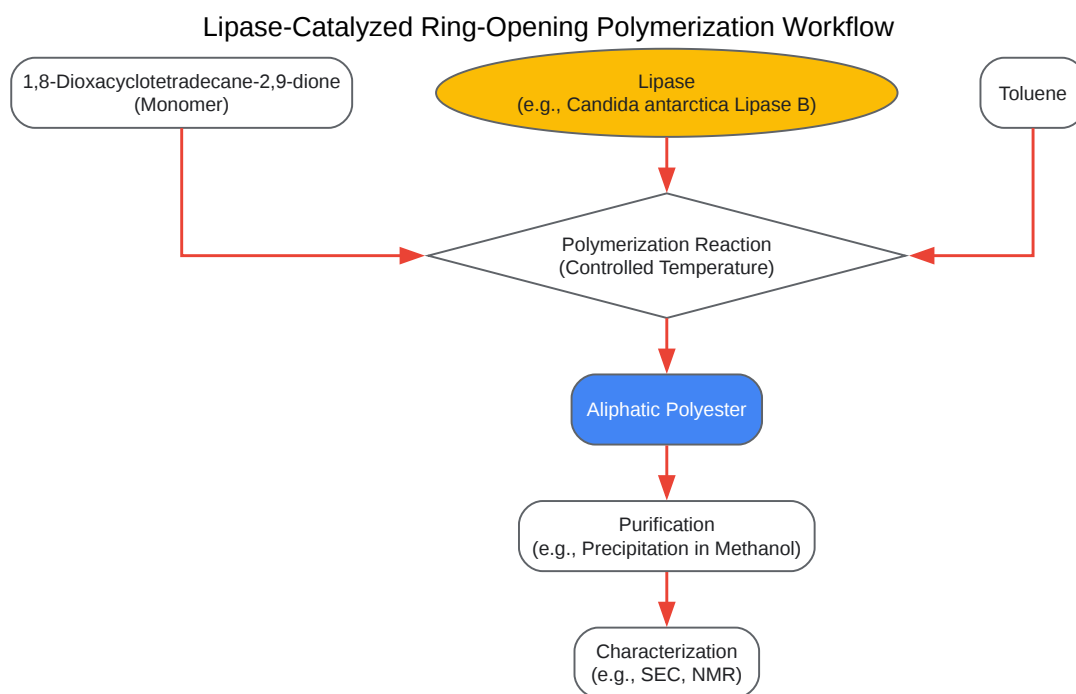
Plausible Synthesis of 1,8-Dioxacyclotetradecane-2,9-dione



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Caption: Plausible synthesis route for **1,8-Dioxacyclotetradecane-2,9-dione** from identified precursors.

1,8-Dioxacyclotetradecane-2,9-dione can be utilized in the synthesis of aliphatic polyesters through lipase-catalyzed ring-opening polymerization. This biocatalytic approach is of significant interest for producing biodegradable polymers.



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Caption: Experimental workflow for lipase-catalyzed ring-opening polymerization.

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References

- 1. 1,8-Diazacyclotetradecane-2,9-dione | 56403-09-9 | Benchchem [benchchem.com]

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